

Storage & Handling Specifications

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cox-2-IN-7

Cat. No.: S12892285

Get Quote

The table below summarizes the key information available for **COX-2-IN-7**.

Parameter	Specification
Recommended Storage	"Room temperature in continental US; may vary elsewhere." [1]
Molecular Formula	C ₁₅ H ₁₃ N ₃ O ₂ S ₂ [1]
Molecular Weight	331.41 g/mol [1]
Purity & Documentation	Must be verified by the user via the Certificate of Analysis (CoA) provided with the product [1]
Intended Use	For research use only. Not for diagnostic or therapeutic use [1].

Troubleshooting FAQs

Here are answers to common questions researchers might have:

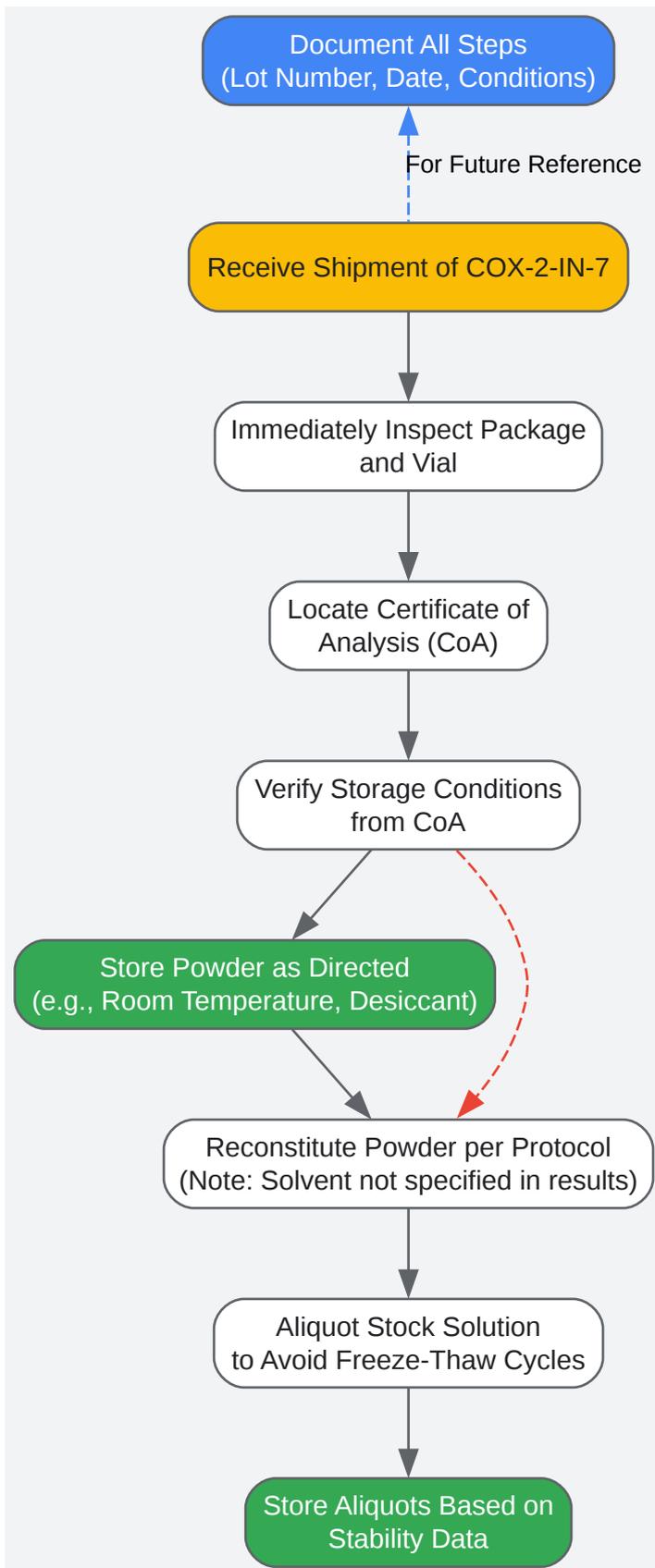
- **Q: The storage instructions are vague. What are the exact temperature, humidity, and light exposure limits?**
 - **A:** The official, detailed storage conditions are specified in the **Certificate of Analysis (CoA)** that accompanies the product [1]. You should always refer to this document for the most

accurate, lot-specific information. In the CoA, look for sections on "Storage," "Stability," and "Handling."

- **Q: What is the best solvent for reconstituting COX-2-IN-7, and how should I store the stock solution?**
 - **A:** The search results do not specify a recommended solvent or the stability of stock solutions. This information should also be available in the product's CoA or from the manufacturer's technical support. As a general best practice, note the date of reconstitution, aliquot the solution to avoid repeated freeze-thaw cycles, and store it based on stability data.
- **Q: The powder has changed color or consistency. Is it still usable?**
 - **A:** A change in physical appearance may indicate degradation. You should **not use the product** and must verify its integrity. This can be done by comparing its analytical data (e.g., from HPLC or NMR) against the reference data provided in the CoA.

Experimental Workflow for Handling COX-2-IN-7

The following diagram outlines a logical workflow for receiving, handling, and storing **COX-2-IN-7** to ensure its stability in your experiments.



[Click to download full resolution via product page](#)

Key Takeaways for Your Research

- **The Certificate of Analysis (CoA) is Critical:** The most reliable source for storage temperature, light sensitivity, humidity tolerance, and shelf life is the CoA provided with your specific product lot [1].
- **Establish In-Lab Protocols:** Develop and document your Standard Operating Procedures (SOPs) for handling, covering reconstitution solvents, stock solution storage, and stability tracking.
- **Consult Manufacturer Support:** For troubleshooting specific to your experiments, directly contact the manufacturer's technical support team for guidance.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. COX-2-IN-7 | COX-2 Inhibitor [medchemexpress.com]

To cite this document: Smolecule. [Storage & Handling Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12892285#cox-2-in-7-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com